

An In-depth Technical Guide to the Physicochemical Properties of trans-Cinnamaldehyde

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Compound of Interest

Compound Name: Cinnamaldehyde

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Abstract

Trans-**cinnamaldehyde**, the primary constituent of cinnamon oil, is an alpha,beta-unsaturated aromatic aldehyde with significant interest in the pharmaceutical and food industries. Its characteristic flavor and aroma are complemented by a range of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties. A thorough understanding of its physicochemical properties is fundamental for its application in research, formulation development, and quality control. This technical guide provides a comprehensive overview of the core physicochemical properties of trans-**cinnamaldehyde**, detailed experimental protocols for their determination, and a visualization of its key biological signaling pathways.

Physicochemical Properties

The following tables summarize the key physicochemical properties of trans-**cinnamaldehyde**, providing a valuable reference for researchers.

Table 1: General and Physical Properties of trans-Cinnamaldehyde

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₈ O	[1] [2] [3]
Molecular Weight	132.16 g/mol	[1] [2] [3]
Appearance	Yellowish, oily liquid	[2] [4]
Odor	Strong, pungent, spicy, characteristic of cinnamon	[5] [6]
Melting Point	-9 to -4 °C	[1] [5] [7]
Boiling Point	250-253 °C	[1] [4] [7]
Density	1.05 g/mL at 25 °C	[1] [5] [7]
Refractive Index (n ²⁰ /D)	1.619 - 1.623	[1] [2] [5]
Vapor Pressure	1 mmHg at 76.1 °C; 0.027 mmHg at 25 °C	[8] [9]
Vapor Density	4.6 (vs air)	[1] [8]
Flash Point	71.11 °C (160 °F)	[5] [9]

Table 2: Solubility and Partitioning Properties of trans-Cinnamaldehyde

Property	Value	Reference(s)
Water Solubility	1.1 g/L at 20 °C (Slightly soluble)	[6][10]
Solubility in Organic Solvents	Miscible with ethanol, ether, chloroform, and oils. Insoluble in petroleum ether.	[5][11]
LogP (Octanol-Water Partition Coefficient)	1.82 - 1.9	[9][12]
pKa	Not available (non-ionizable under typical physiological conditions)	

Table 3: Spectroscopic Data for trans-Cinnamaldehyde

Spectroscopic Technique	Characteristic Peaks/Values	Reference(s)
UV-Vis (in Ethanol)	$\lambda_{\text{max}} \approx 282\text{-}291\text{ nm}$	[6][13]
Infrared (IR)	$\sim 1648\text{-}1746\text{ cm}^{-1}$ (C=O stretch), $\sim 1463\text{-}1627\text{ cm}^{-1}$ (C=C stretch), $\sim 3008\text{ cm}^{-1}$ (aromatic C-H stretch), $\sim 2924\text{ cm}^{-1}$ (=C-H stretch), $\sim 2854\text{ cm}^{-1}$ (aldehydic C-H stretch)	[14]
^1H NMR (in CDCl_3)	$\delta \sim 9.67\text{ ppm}$ (aldehyde proton), $\delta \sim 7.53\text{ ppm}$ (vinyl proton), $\delta \sim 7.4\text{ ppm}$ (aromatic protons), $\delta \sim 6.69\text{ ppm}$ (vinyl proton)	[15][16]
^{13}C NMR (in CDCl_3)	$\delta \sim 193.8\text{ ppm}$ (C=O), $\delta \sim 152.7, 144.9, 134.3, 131.0, 129.2, 128.5, 128.4\text{ ppm}$ (aromatic and vinylic carbons)	[17]

Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties are provided below. These protocols are intended to serve as a guide for researchers to obtain accurate and reproducible data.

Determination of Melting Point

Due to its low melting point, trans-**cinnamaldehyde** is typically a liquid at room temperature. The determination of its melting point (or freezing point) can be carried out using a capillary method with appropriate cooling.

- Apparatus: Thiele tube or a melting point apparatus with cooling capabilities, thermometer, capillary tubes.
- Procedure:
 - Introduce a small amount of liquid trans-**cinnamaldehyde** into a capillary tube.
 - Seal the open end of the capillary tube.
 - Attach the capillary tube to a thermometer.
 - Cool the heating/cooling bath of the apparatus to below the expected melting point.
 - Slowly heat the bath at a rate of 1-2 °C per minute.
 - The melting point is the temperature at which the last solid crystals disappear.[\[18\]](#)[\[19\]](#)[\[20\]](#)

Determination of Boiling Point

The boiling point can be determined using a micro-boiling point or distillation method.

- Apparatus: Thiele tube, small test tube, capillary tube, thermometer, heating source.
- Procedure (Micro Method):
 - Place a few drops of trans-**cinnamaldehyde** into a small test tube.

- Place a capillary tube, sealed at one end, open-end down into the test tube.
- Attach the test tube to a thermometer.
- Heat the Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- Observe for a rapid and continuous stream of bubbles emerging from the capillary tube.
- Remove the heat and record the temperature at which the liquid is drawn back into the capillary tube. This is the boiling point.[\[10\]](#)[\[21\]](#)[\[22\]](#)

Determination of Density

The density of liquid trans-**cinnamaldehyde** can be determined using a pycnometer or a hydrometer.

- Apparatus: Pycnometer (specific gravity bottle), analytical balance.
- Procedure:
 - Clean and dry the pycnometer and determine its mass.
 - Fill the pycnometer with distilled water and record the mass.
 - Empty and dry the pycnometer, then fill it with trans-**cinnamaldehyde** and record the mass.
 - Calculate the density using the formula: $\text{Density} = (\text{mass of trans-cinnamaldehyde}) / (\text{volume of pycnometer})$. The volume of the pycnometer is determined from the mass and known density of water at the experimental temperature.

Determination of Solubility

- Apparatus: Test tubes, vortex mixer, analytical balance.
- Procedure (for water solubility):
 - Add a known, small amount of trans-**cinnamaldehyde** to a test tube.

- Add a measured volume of distilled water in small increments.
- After each addition, vigorously shake or vortex the mixture for a set period.
- Observe for the complete dissolution of the aldehyde. The solubility is expressed as the mass of solute per volume of solvent.[\[2\]](#)[\[9\]](#)[\[23\]](#)

Determination of Octanol-Water Partition Coefficient (LogP)

The shake-flask method is a common technique for determining the LogP value.

- Apparatus: Separatory funnel, UV-Vis spectrophotometer or HPLC, vortex mixer.
- Procedure:
 - Prepare a stock solution of trans-**cinnamaldehyde** in either water-saturated octanol or octanol-saturated water.
 - Add a known volume of this solution and the other immiscible phase to a separatory funnel.
 - Shake the funnel vigorously for a set period to allow for partitioning equilibrium to be reached.
 - Allow the two phases to separate completely.
 - Determine the concentration of trans-**cinnamaldehyde** in the aqueous phase using a suitable analytical method (e.g., UV-Vis spectrophotometry at its λ_{max}).
 - Calculate the concentration in the octanol phase by mass balance.
 - The partition coefficient (P) is the ratio of the concentration in the octanol phase to the concentration in the aqueous phase. LogP is the base-10 logarithm of P.[\[6\]](#)[\[11\]](#)[\[14\]](#)

UV-Vis Spectroscopy

- Apparatus: UV-Vis spectrophotometer, quartz cuvettes.

- Procedure:
 - Prepare a dilute solution of trans-**cinnamaldehyde** in a suitable solvent (e.g., ethanol).
 - Use the pure solvent as a blank to zero the spectrophotometer.
 - Scan the absorbance of the solution over a range of wavelengths (e.g., 200-400 nm) to determine the wavelength of maximum absorbance (λ_{max}).[\[13\]](#)[\[24\]](#)

Infrared (IR) Spectroscopy

- Apparatus: FTIR spectrometer, salt plates (e.g., NaCl or KBr).
- Procedure:
 - Place a drop of neat trans-**cinnamaldehyde** liquid onto a salt plate.
 - Place a second salt plate on top to create a thin film.
 - Mount the plates in the spectrometer and acquire the IR spectrum.[\[25\]](#)[\[26\]](#)[\[27\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

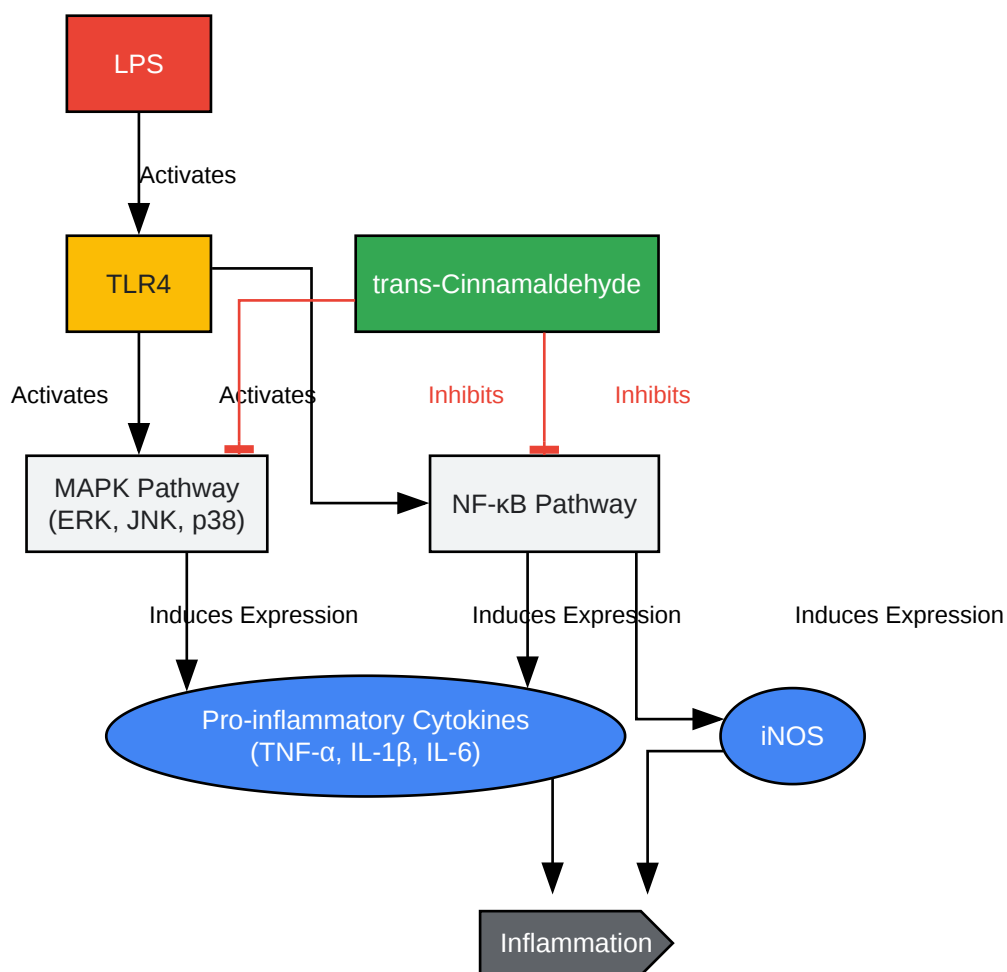
- Apparatus: NMR spectrometer, NMR tubes.
- Procedure:
 - Dissolve a small amount of trans-**cinnamaldehyde** in a deuterated solvent (e.g., CDCl_3).
 - Transfer the solution to an NMR tube.
 - Acquire the ^1H and ^{13}C NMR spectra according to the instrument's standard operating procedures.[\[15\]](#)[\[17\]](#)[\[28\]](#)

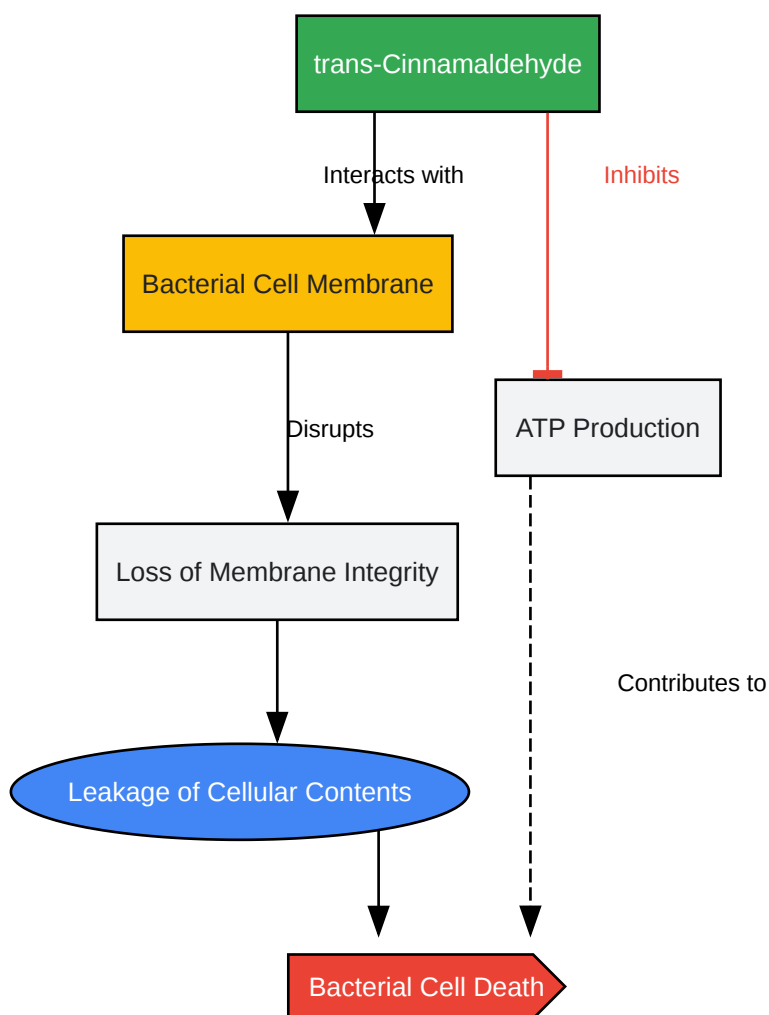
Signaling Pathways and Mechanisms of Action

Trans-**cinnamaldehyde** exerts its biological effects through the modulation of various cellular signaling pathways. Below are visualizations of key pathways involved in its anti-inflammatory and antimicrobial activities.

Anti-Inflammatory Signaling Pathway

Trans-**cinnamaldehyde** has been shown to inhibit the production of pro-inflammatory mediators by suppressing key signaling pathways such as the NF- κ B and MAPK pathways.[\[7\]](#)
[\[12\]](#)[\[29\]](#)





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